

1,1,3-Trichloropropene molecular weight and formula

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Compound of Interest

Compound Name: 1,1,3-Trichloropropene

Cat. No.: B110787

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An In-Depth Technical Guide to **1,1,3-Trichloropropene**

Abstract

This technical guide provides a comprehensive overview of **1,1,3-trichloropropene** (CAS No: 2567-14-8), a significant chlorinated alkene in industrial and research settings. The document delineates its fundamental molecular characteristics, including its chemical formula and molecular weight, and delves into its physicochemical properties, synthesis methodologies, key applications, and analytical procedures. Furthermore, this guide addresses the critical safety and toxicological aspects associated with its handling and use. Designed for researchers, chemists, and professionals in drug development and chemical manufacturing, this paper synthesizes technical data with practical insights to serve as an authoritative resource on this compound.

Molecular Identity and Physicochemical Properties

1,1,3-Trichloropropene is a chlorinated derivative of propene. Its identity is established by a unique combination of identifiers and properties that are crucial for its application and handling in a laboratory or industrial context.

The molecular formula of **1,1,3-trichloropropene** is $C_3H_3Cl_3$.^{[1][2][3][4]} This formula dictates its elemental composition and is the foundation for its molecular weight. The molecular weight is calculated to be approximately 145.41 g/mol.^{[2][3][5]}

Table 1: Core Identifiers for **1,1,3-Trichloropropene**

Identifier	Value	Source(s)
IUPAC Name	1,1,3-trichloroprop-1-ene	[3][5]
Molecular Formula	C ₃ H ₃ Cl ₃	[1][2][3][4]
Molecular Weight	145.41 g/mol	[2][3][5]
CAS Number	2567-14-8	[2][3][4]
Canonical SMILES	C(C=C(Cl)Cl)Cl	[5]
InChI	InChI=1S/C3H3Cl3/c4-2-1-3(5)6/h1H,2H2	[2][5]
Synonyms	1,1,3-Trichloro-1-propene, 3,3-Dichloroallyl chloride, 1,3,3-Trichloro-2-propene	[2][6]

The physical characteristics of **1,1,3-trichloropropene** define its behavior under various conditions and are essential for designing experimental and industrial processes. It is a colorless liquid with a distinct odor.[1] Its solubility profile is typical for a halogenated organic compound: it is insoluble in water but soluble in common organic solvents like ethanol, ether, and benzene.[1]

Table 2: Physicochemical Properties of **1,1,3-Trichloropropene**

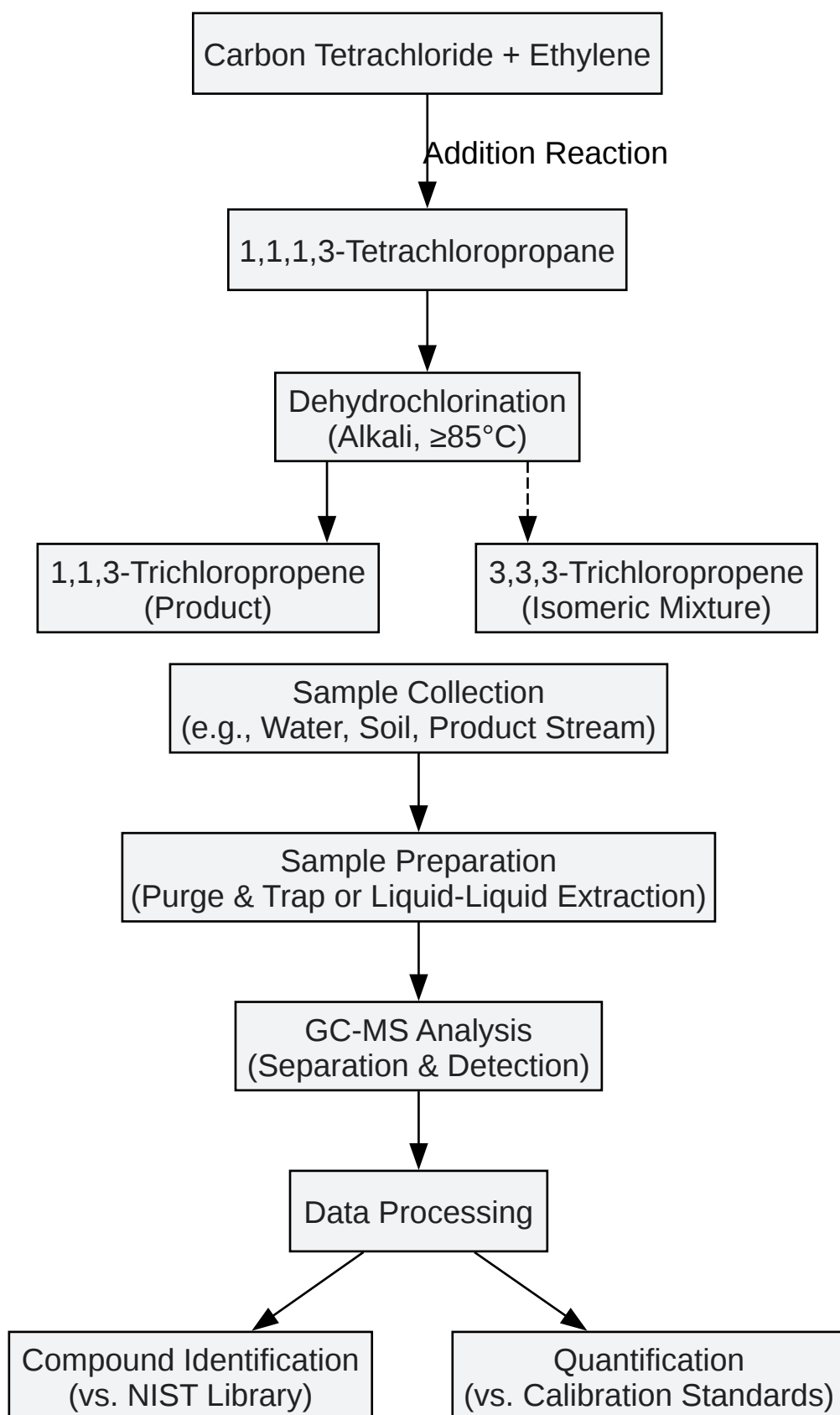
Property	Value	Source(s)
Appearance	Colorless liquid	[1][5]
Boiling Point	~131.5 °C at 760 mmHg	[5][7]
Density	~1.37 g/cm ³	[4][5]
Flash Point	48.9 °C	[4][5]
Solubility	Insoluble in water; Soluble in organic solvents	[1]
Vapor Pressure	11.3 mmHg at 25 °C	[4]

Synthesis and Manufacturing Pathways

The industrial production of **1,1,3-trichloropropene** is achieved through several synthetic routes. The choice of a specific pathway is often dictated by the availability of starting materials, desired purity, and economic feasibility. A predominant method involves the dehydrochlorination of 1,1,1,3-tetrachloropropane.[8][9]

This reaction is typically carried out by treating 1,1,1,3-tetrachloropropane with an alkali, such as an aqueous solution of sodium hydroxide or potassium hydroxide, which facilitates the elimination of a hydrogen chloride (HCl) molecule.[9][10] The reaction temperature is a critical parameter, with temperatures of 85°C or higher favoring higher conversion and selectivity.[9] The starting material, 1,1,1,3-tetrachloropropane, is itself commonly synthesized via the addition reaction of carbon tetrachloride to ethylene.[8][9]

Other reported methods for synthesizing **1,1,3-trichloropropene** include the chlorination of 1,3-dichloropropane or the reaction of chloropropene with chlorine at elevated temperatures.[1]



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